

Lantanose A: A Literature Review and Historical Context

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Compound of Interest

Compound Name: Lantanose A

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Lantanose A is an oligosaccharide that was first isolated from the roots of *Lantana camara*, a plant belonging to the Verbenaceae family. This technical guide provides a comprehensive review of the available scientific literature on **Lantanose A**, including its discovery, chemical structure, and the historical context of its isolation. While research on the specific biological activities of **Lantanose A** is limited, this guide also explores the broader pharmacological activities of *Lantana camara* extracts, which contain a diverse array of phytochemicals. This paper aims to serve as a foundational resource for researchers interested in the chemistry and potential therapeutic applications of **Lantanose A** and other oligosaccharides from medicinal plants.

Introduction and Historical Context

Lantana camara L. is a perennial flowering shrub native to the American tropics.[1] It has been widely introduced to other parts of the world as an ornamental plant and has become a notorious invasive weed in many regions.[1] Despite its invasive nature, various parts of the *Lantana camara* plant have been used in traditional medicine across the globe to treat a range of ailments, including fever, colds, rheumatism, and skin diseases.[2] This traditional use has prompted significant scientific interest in the phytochemical composition and pharmacological properties of the plant.

Phytochemical investigations of *Lantana camara* have revealed a rich and diverse array of secondary metabolites, including terpenoids, flavonoids, iridoid glycosides, and oligosaccharides.[3] It is within this context that **Lantanose A** was discovered.

Discovery and Chemical Structure

Lantanose A was first reported in a 1992 publication detailing the chemical constituents of the roots of *Lantana camara*. [3] It was identified as a new oligosaccharide, alongside another new compound named Lantanose B.[3]

Chemical Properties:

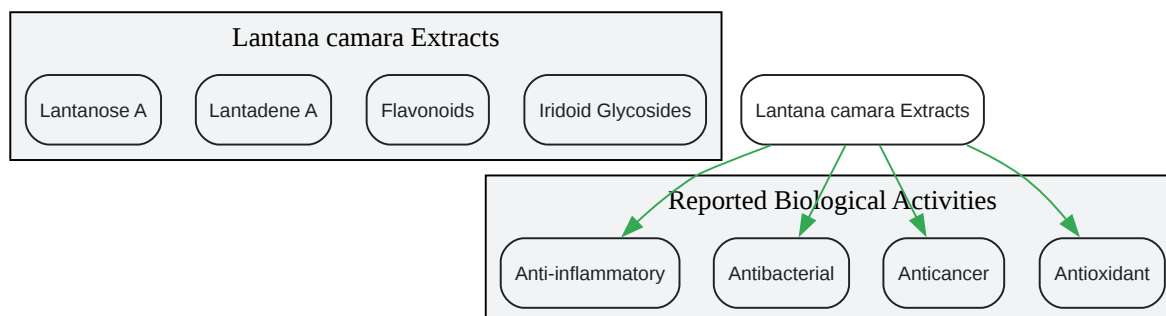
Property	Value
Molecular Formula	C30H52O26
Molecular Weight	828.72 g/mol
Type of Compound	Oligosaccharide
Source	Roots of <i>Lantana camara</i>

Experimental Protocols

The isolation and structural elucidation of **Lantanose A** involved a series of meticulous experimental procedures as described in the initial discovery.

Isolation of Lantanose A

The protocol for isolating **Lantanose A** from the roots of *Lantana camara* is summarized as follows:



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References

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